

EC1167 Hydrochloride for PSMA-Targeted Drug Delivery: A Technical Whitepaper

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	EC1167 hydrochloride	
Cat. No.:	B12413680	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Prostate-Specific Membrane Antigen (PSMA) has emerged as a highly promising target for the diagnosis and treatment of prostate cancer due to its significant overexpression on the surface of prostate cancer cells. This technical guide provides an in-depth overview of **EC1167 hydrochloride**, a critical linker component in the development of PSMA-targeted small molecule-drug conjugates (SMDCs), with a primary focus on its application in EC1169. EC1169 is a potent SMDC that couples a high-affinity PSMA-targeting ligand with the cytotoxic microtubule inhibitor, tubulysin B hydrazide, via the EC1167 linker. This document details the mechanism of action, available preclinical and clinical data, and outlines relevant experimental protocols for the evaluation of such targeted therapies.

Introduction to PSMA-Targeted Drug Delivery

PSMA, a transmembrane glycoprotein, is an ideal molecular target for prostate cancer therapy. Its expression is relatively low on healthy tissues but is significantly upregulated in primary, metastatic, and castration-resistant prostate cancer. This differential expression allows for the specific delivery of therapeutic payloads to malignant cells, thereby minimizing off-target toxicity. The strategy of targeting PSMA has led to the development of various therapeutic modalities, including radioligand therapies and antibody-drug conjugates (ADCs). Small molecule-drug conjugates (SMDCs) like EC1169 offer advantages such as rapid tumor



penetration and clearance from circulation, potentially leading to an improved therapeutic index.

EC1167 Hydrochloride and the Structure of EC1169

EC1167 hydrochloride serves as the linker in the SMDC EC1169. A stable and efficient linker is paramount for the successful delivery of the cytotoxic payload to the target cell. While the precise chemical structure of **EC1167 hydrochloride** is not publicly disclosed, it is designed to connect the PSMA-targeting moiety to tubulysin B hydrazide. In EC1169, the linker is engineered to be stable in circulation and to release the tubulysin payload upon internalization into the cancer cell.

The general structure of EC1169 can be conceptualized as:

[PSMA-targeting ligand] - [EC1167 Linker] - [Tubulysin B Hydrazide]

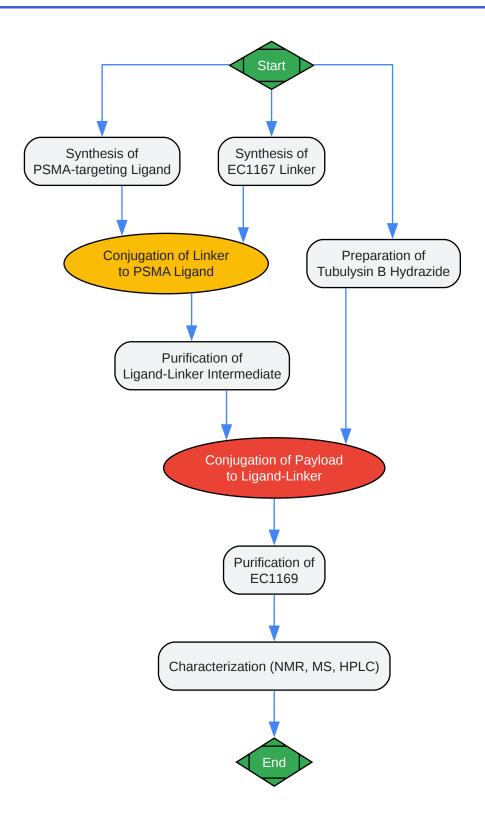
Mechanism of Action

The therapeutic activity of EC1169 is a multi-step process initiated by the high-affinity binding of its PSMA-targeting ligand to PSMA expressed on the surface of prostate cancer cells.

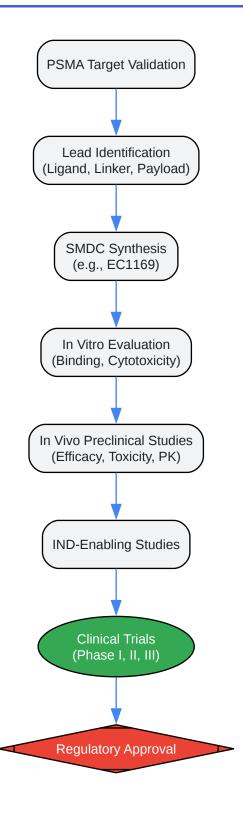












Click to download full resolution via product page

 To cite this document: BenchChem. [EC1167 Hydrochloride for PSMA-Targeted Drug Delivery: A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12413680#ec1167-hydrochloride-for-psma-targeted-drug-delivery]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com